

Dalbavancin-d6 Standard: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: Dalbavancin-d6

Cat. No.: B12395755

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and storage conditions for the **Dalbavancin-d6** standard. The information is compiled to support researchers and scientists in the accurate and effective use of this stable isotope-labeled internal standard in analytical methodologies.

Core Data Summary

Quantitative data regarding the solubility and storage of Dalbavancin and its deuterated form, **Dalbavancin-d6**, are summarized below for easy reference and comparison. Given the structural similarity, the solubility and storage parameters for Dalbavancin are considered highly relevant for **Dalbavancin-d6**.

Table 1: Solubility of Dalbavancin

Solvent System	Concentration	Observations
Organic Solvents		
DMSO	~100 mg/mL[1]	A stock solution can be prepared.[2]
Dimethyl formamide (DMF)	~1 mg/mL[2]	
Aqueous Systems		
Water	Freely soluble[3]	Maximum stability is observed in the pH region of 4-5.[4] For maximum solubility, dissolve in DMSO first.[2] Clear solution.[5] Clear solution.[5]
Acidic Aqueous Solutions (below pH 4.5)	More soluble than in neutral or alkaline solutions[3]	
1:5 DMSO:PBS (pH 7.2)	~0.16 mg/mL[2]	
10% DMSO / 90% (20% SBE-β-CD in saline)	≥ 2.08 mg/mL[5]	
10% DMSO / 90% corn oil	≥ 2.08 mg/mL[5]	
Clinical Reconstitution		
Sterile Water for Injection or 5% Dextrose Injection	20 mg/mL[6][7][8][9]	Reconstituted from lyophilized powder.[6][7][8][9]

Table 2: Storage and Stability Conditions

Form	Condition	Temperature	Duration	Notes
Dalbavancin-d6 Powder	Long-term	-20°C[5][10]	≥ 4 years[2]	Store in a dry, dark place.[10]
Short-term	0-4°C[10]	Days to weeks[10]		
Dalbavancin Unreconstituted Powder	Room Temperature	25°C (Excursions permitted to 15-30°C)[6][8][11]	As per expiry	USP Controlled Room Temperature.[6][8]
Dalbavancin-d6 in Solvent	Frozen	-80°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
Frozen	-20°C	Up to 1 month[1][5]		
Reconstituted Dalbavancin Solution (20 mg/mL)	Refrigerated	2 to 8°C[6][7][8][9][12]	Up to 48 hours[7][11][12]	Do not freeze.[6][7][8][9][11][12]
Room Temperature	20 to 25°C[6][7][8][9][12]	Up to 48 hours[7][11][12]	Do not freeze.[6][7][8][9][11][12]	
Diluted Dalbavancin Solution (1-5 mg/mL in 5% Dextrose)	Refrigerated	2 to 8°C[6][7][9][11][12]	Up to 48 hours total time from reconstitution[7][11][12]	Do not freeze.[6][7][9][11][12]
Room Temperature	20 to 25°C[6][7][9][11][12]	Up to 48 hours total time from reconstitution[7][11][12]	Do not freeze.[6][7][9][11][12]	

Experimental Protocols

Protocol 1: Preparation of a Dalbavancin-d6 Stock Solution

This protocol outlines the procedure for preparing a stock solution of **Dalbavancin-d6** for use as an internal standard in analytical assays.

Materials:

- **Dalbavancin-d6** standard (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Vortex mixer
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Equilibration: Allow the vial of **Dalbavancin-d6** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing: Accurately weigh the desired amount of **Dalbavancin-d6** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed powder to a volumetric flask.
 - Add a small volume of DMSO to the flask.
 - Gently swirl or vortex the flask to dissolve the solid. Purging the solvent with an inert gas before use is recommended.[2]
 - Once fully dissolved, add DMSO to the final volume mark.

- Homogenization: Cap the flask and invert it several times to ensure a homogenous solution.
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 1 month).^[1]

Protocol 2: Preparation of a Dalbavancin-d6 Working Solution in an Aqueous Matrix

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer for experimental use.

Materials:

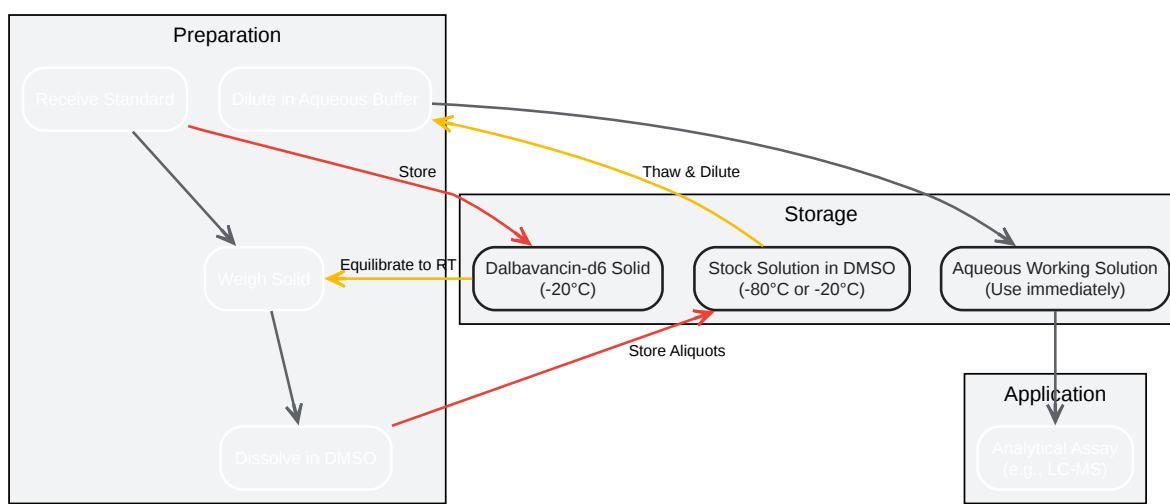
- **Dalbavancin-d6** stock solution in DMSO
- Aqueous buffer of choice (e.g., Phosphate Buffered Saline, pH 7.2)
- Vortex mixer
- Calibrated pipettes

Procedure:

- Thawing: Thaw a single aliquot of the **Dalbavancin-d6** stock solution at room temperature.
- Dilution:
 - Based on the desired final concentration, calculate the required volume of the stock solution.
 - Add the aqueous buffer to a suitable tube or flask.
 - While vortexing the buffer, add the calculated volume of the **Dalbavancin-d6** stock solution dropwise to facilitate dissolution and prevent precipitation.
- Use: It is recommended to use the freshly prepared aqueous solution on the same day.^[2] Do not store the aqueous solution for more than one day.^[2]

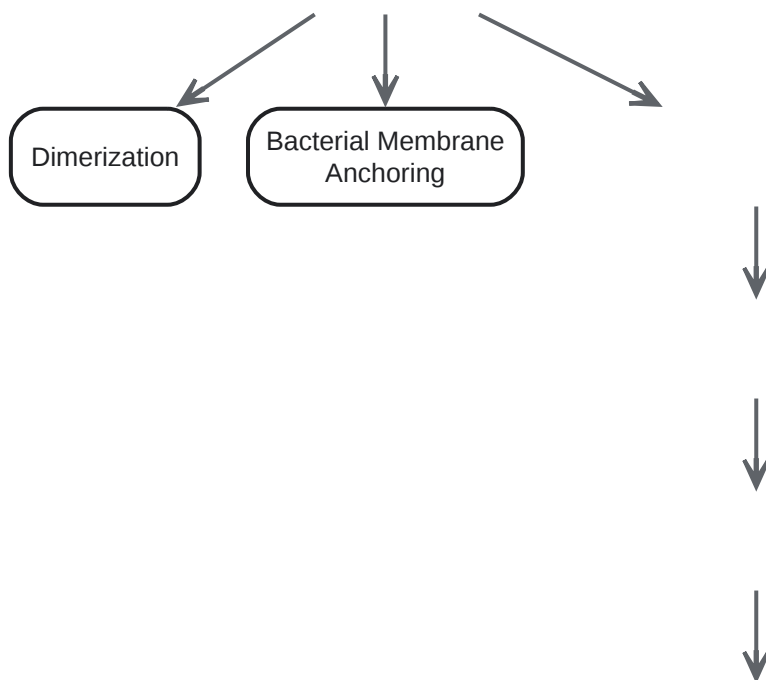
Visualized Workflows and Pathways

The following diagrams illustrate key processes and relationships relevant to the handling and mechanism of **Dalbavancin-d6**.



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Caption: Workflow for the handling and preparation of **Dalbavancin-d6** standard.



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Caption: Simplified signaling pathway of Dalbavancin's mechanism of action.

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